

Proper Disposal of 5-Octyl D-Glutamate: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Octyl D-Glutamate

Cat. No.: B10765292

[Get Quote](#)

Ensuring the safe and compliant disposal of laboratory chemicals is paramount for environmental protection and workplace safety. This guide provides detailed procedures for the proper disposal of **5-Octyl D-Glutamate**, a stable, cell-permeable molecule often used in research to increase cytoplasmic D-glutamate levels.^{[1][2]} While **5-Octyl D-Glutamate** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to proper disposal protocols is essential.^[3]

Key Safety and Handling Information

Before proceeding with disposal, it is crucial to be familiar with the properties of **5-Octyl D-Glutamate**. The following table summarizes key data extracted from safety data sheets (SDS).

Property	Value	Source
CAS Number	149332-65-0	[1][3]
Molecular Formula	C13H25NO4	
Appearance	Crystalline solid	
Storage Temperature	-20°C	
GHS Classification	Not classified as hazardous	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	
Incompatibilities	Strong oxidizing agents	
Environmental Precautions	Do not allow to enter sewers, surface, or ground water.	

Experimental Protocol: Disposal Procedure

This protocol outlines the step-by-step process for the safe disposal of **5-Octyl D-Glutamate**. These steps are based on general laboratory safety guidelines and information from supplier safety data sheets.

Personnel Requirements: Disposal should be carried out by personnel knowledgeable in local, state, and federal chemical waste regulations.

Personal Protective Equipment (PPE):

- Safety goggles or glasses
- Standard laboratory coat
- Nitrile gloves

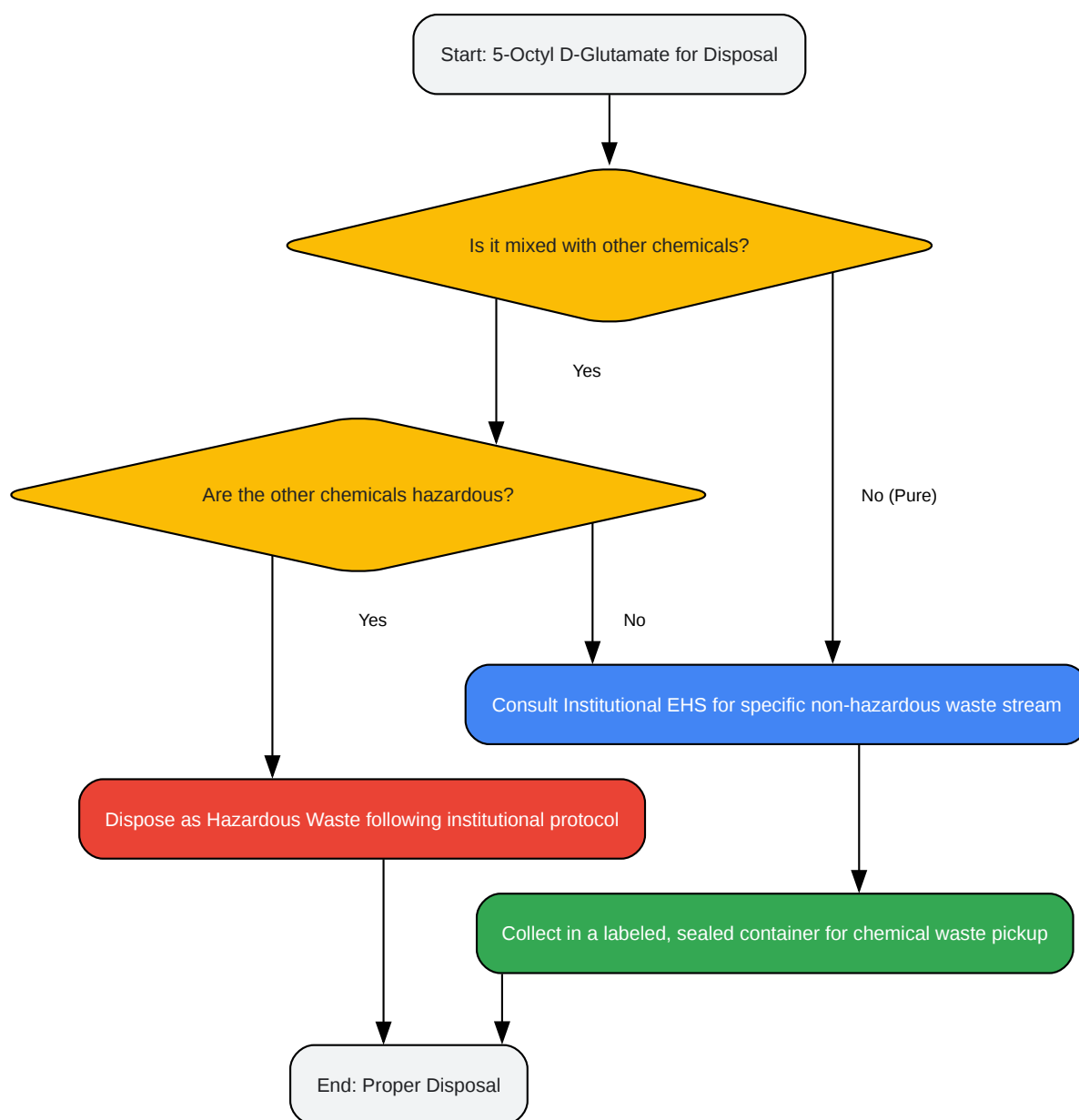
Step-by-Step Disposal Guide:

- Initial Assessment:

- Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on non-hazardous chemical waste disposal.
- Confirm that the **5-Octyl D-Glutamate** has not been mixed with any hazardous substances. If it has, it must be disposed of as hazardous waste according to the hazards of the other substances.
- Preparing for Disposal:
 - If the compound is in solution, identify the solvent. If the solvent is hazardous, the entire solution must be treated as hazardous waste.
 - For the pure, solid compound, ensure it is in a clearly labeled, sealed container. The label should include the chemical name ("**5-Octyl D-Glutamate**") and CAS number (149332-65-0).
- Waste Collection:
 - Place the sealed container in a designated area for non-hazardous solid chemical waste.
 - Do not mix with other chemical waste unless explicitly permitted by your institution's EHS guidelines.
- Final Disposal:
 - Arrange for pickup by your institution's chemical waste management service.
 - Do not dispose of **5-Octyl D-Glutamate** down the drain or in regular trash unless explicitly approved by your EHS office. While some forms of glutamic acid may be approved for drain disposal in specific contexts, this does not automatically apply to its derivatives.
- Container Disposal:
 - Empty containers that held **5-Octyl D-Glutamate** should be disposed of as unused product. If the container is to be recycled or reused, it must be thoroughly rinsed.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Octyl D-Glutamate**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **5-Octyl D-Glutamate**.

Disclaimer: This information is intended as a guide and is based on publicly available safety data. Always consult your institution's specific safety and disposal protocols and comply with all applicable federal, state, and local regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [2. usbio.net](https://www.usbio.net) [[usbio.net](https://www.usbio.net)]
- [3. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal of 5-Octyl D-Glutamate: A Step-by-Step Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10765292/docs#proper-disposal-of-5-octyl-d-glutamate-a-step-by-step-guide\]](https://www.benchchem.com/product/b10765292/docs#proper-disposal-of-5-octyl-d-glutamate-a-step-by-step-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)